

1,3-Dimethoxy-2-hydrazinopropane: Structural Profiling, Solvation Dynamics, and Synthetic Methodologies

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Compound of Interest

Compound Name: (1,3-Dimethoxypropan-2-yl)hydrazine

Cat. No.: B13225445

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Executive Summary

1,3-Dimethoxy-2-hydrazinopropane is a highly versatile, amphiphilic bifunctional building block utilized extensively in the design and synthesis of complex pharmaceutical heterocycles. Characterized by a central nucleophilic hydrazine core flanked by two flexible methoxymethyl arms, the molecule serves as a privileged precursor for generating sterically tuned pyrazoles, triazoles, and oxadiazoles. Because free hydrazines are inherently prone to auto-oxidation and atmospheric degradation, this compound is most reliably isolated and deployed as its dihydrochloride salt^[1]. This whitepaper provides a comprehensive technical analysis of its structural thermodynamics, solubility dynamics, and field-proven synthetic protocols.

Structural and Physicochemical Profiling

The structural topology of 1,3-dimethoxy-2-hydrazinopropane yields a unique set of physicochemical properties. The dual methoxy groups provide sufficient lipophilicity to ensure solubility in organic solvents, while the central hydrazine moiety ensures robust aqueous solubility through dense hydrogen-bonding networks.

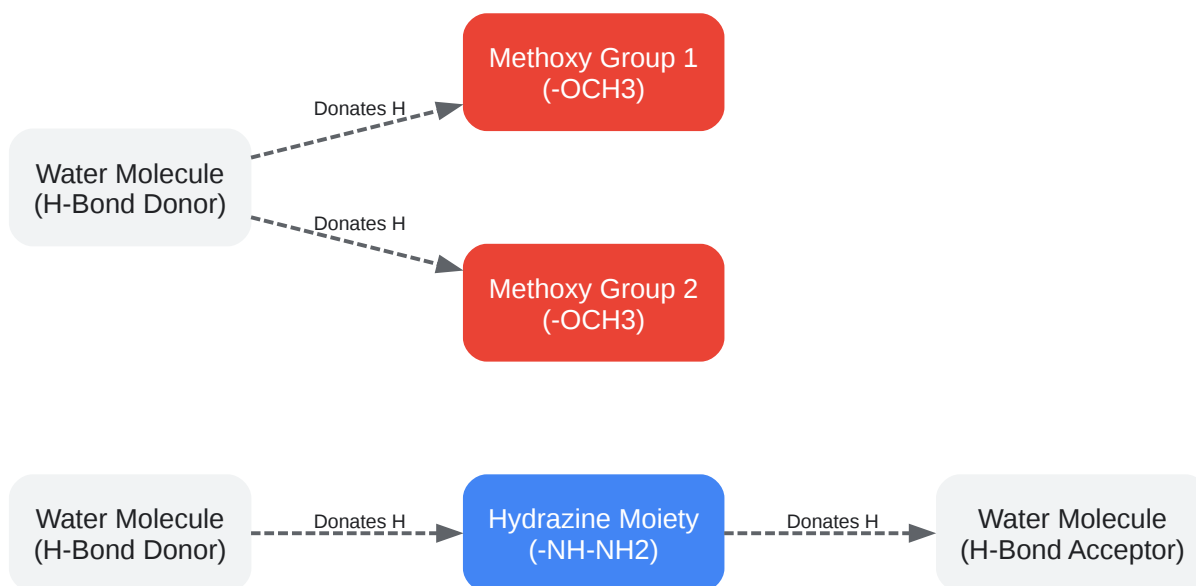
Quantitative Physicochemical Data

Table 1: Key physicochemical properties and identifiers for 1,3-dimethoxy-2-hydrazinopropane.

Property	Value
IUPAC Name	(1,3-Dimethoxypropan-2-yl)hydrazine
CAS Number (Free Base)	1390624-62-0 [2]
CAS Number (Dihydrochloride)	2044902-66-9 [1]
Molecular Formula	C5H14N2O2
Molar Mass	134.18 g/mol
Hydrogen Bond Donors	3 (in free base form)
Hydrogen Bond Acceptors	4 (2 ether oxygens, 2 nitrogens)
Topological Polar Surface Area (TPSA)	54.3 Å ²
Physical State (Dihydrochloride)	Crystalline Solid

Solvation Dynamics & Hydrogen Bonding

The compound's exceptional solubility across a wide dielectric spectrum is dictated by its amphiphilic geometry. In protic solvents (like water or methanol), the terminal methoxy oxygens act as potent hydrogen-bond acceptors. Concurrently, the central hydrazine group acts as both a hydrogen-bond donor and acceptor. This dual-character allows the molecule to seamlessly partition into both aqueous media (essential for biological assays) and moderately polar organic solvents (such as dichloromethane and tetrahydrofuran), making it an ideal precursor for liquid-liquid extraction workflows.



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Fig 1: Hydrogen bonding network driving the aqueous solubility of the compound.

Synthetic Methodologies & Mechanistic Causality

Direct alkylation of hydrazine with 2-halo-1,3-dimethoxypropanes is fundamentally flawed, as it inevitably results in polyalkylation and intractable product mixtures. Therefore, the authoritative, field-proven approach relies on the reductive amination of 1,3-dimethoxy-2-propanone[3]. To strictly prevent the formation of symmetrical secondary hydrazines, the reaction utilizes a mono-protected hydrazine equivalent—specifically tert-butyl carbazate (Boc-hydrazine)[4],[5].

Experimental Protocol: Synthesis of the Dihydrochloride Salt

This protocol is designed as a self-validating system: the final deprotection step inherently drives the purification of the product via precipitation, eliminating the need for complex chromatography.

Phase 1: Hydrazone Condensation

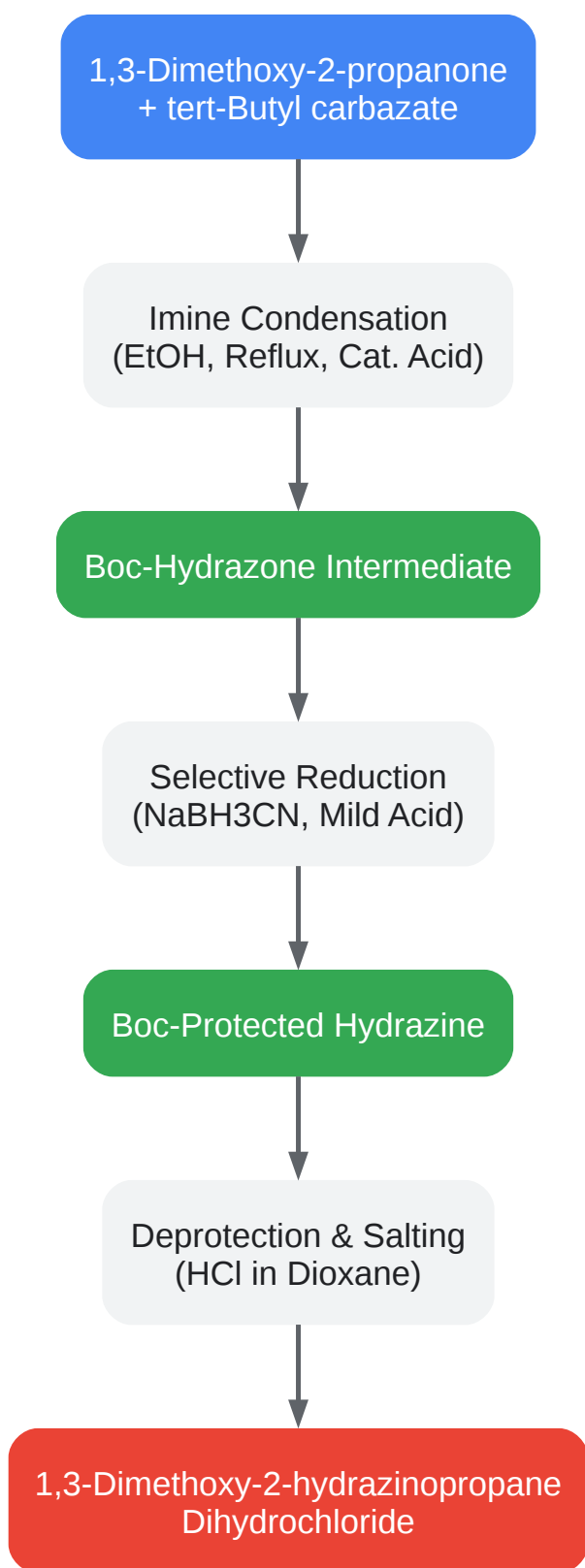
- Reagent Mixing: Dissolve 1,3-dimethoxy-2-propanone (1.0 eq) and tert-butyl carbazate (1.05 eq) in absolute ethanol (0.5 M concentration).
- Catalysis: Add a catalytic amount of glacial acetic acid (0.1 eq).
 - Causality: The mild acid protonates the ketone carbonyl, lowering the LUMO energy and accelerating the nucleophilic attack of the carbazate without degrading the Boc protecting group.
- Reflux: Heat the mixture to reflux for 4–6 hours, utilizing a Dean-Stark trap or molecular sieves if necessary.
 - Causality: Refluxing drives the equilibrium forward by facilitating the thermodynamic removal of water, ensuring complete conversion to the Boc-hydrazone intermediate.

Phase 2: Selective Reduction 4. Reduction: Cool the reaction vessel to 0 °C and add sodium cyanoborohydride (NaBH_3CN) (1.2 eq) in small portions. 5. Maturation: Allow the reaction to warm to room temperature and stir for 12 hours.

- Causality: NaBH_3CN is specifically selected over NaBH_4 because it is highly stable in mildly acidic conditions. It selectively reduces the protonated iminium/hydrazone intermediate without reducing any trace unreacted ketone[6].

Phase 3: Deprotection and Self-Validating Isolation 6. Workup: Quench the reaction with saturated aqueous NaHCO_3 , extract into dichloromethane (DCM), dry over anhydrous Na_2SO_4 , and concentrate in vacuo to yield the crude Boc-protected hydrazine. 7. Cleavage: Dissolve the crude intermediate in a minimal volume of anhydrous 4M HCl in dioxane. Stir for 2 hours at room temperature. 8. Isolation: Filter the resulting dense white precipitate, wash with cold diethyl ether, and dry under high vacuum.

- Causality & Trustworthiness: The anhydrous HCl cleanly cleaves the Boc group. As the free hydrazine is liberated, it immediately protonates to form the dihydrochloride salt. Because this salt is highly insoluble in dioxane, it crashes out of solution, leaving organic impurities behind. This precipitation acts as a self-validating purification step and yields a highly stable solid that is completely resistant to the auto-oxidation that plagues free hydrazines.



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Fig 2: Step-by-step synthetic workflow for 1,3-dimethoxy-2-hydrazinopropane dihydrochloride.

Applications in Drug Development

In modern medicinal chemistry, 1,3-dimethoxy-2-hydrazinopropane is primarily deployed as a bis-nucleophile to construct 1-substituted pyrazoles and 1,2,4-triazoles[4]. When reacted with 1,3-dicarbonyl compounds (e.g., acetylacetone derivatives), the primary amine of the hydrazine attacks the most electrophilic carbonyl, followed by rapid cyclization via the secondary amine.

The resulting 1-(1,3-dimethoxypropan-2-yl)pyrazole core is a privileged scaffold. The flexible, oxygen-rich arms offer a unique steric bulk and hydrogen-bonding profile that can effectively disrupt protein-protein interactions, enhance aqueous solubility of highly lipophilic drug candidates, or fit snugly into the solvent-exposed regions of kinase hinge domains.

References

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